

Comprehensive Technical Guide on {4-[2-(Dimethylamino)ethyl]phenyl}boronic Acid

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Compound of Interest

Compound Name:	{4-[2-(Dimethylamino)ethyl]phenyl}boronic acid
CAS No.:	950739-39-6
Cat. No.:	B3314232

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Executive Summary

In modern drug discovery and complex organic synthesis, bifunctional building blocks are critical for accelerating hit-to-lead optimization. **{4-[2-(Dimethylamino)ethyl]phenyl}boronic acid** (often utilized as its hydrochloride salt, CAS: 2963698-89-5) is a highly versatile organoboron compound. It serves a dual purpose: the boronic acid moiety acts as a robust handle for palladium-catalyzed carbon-carbon bond formation, while the 2-(dimethylamino)ethyl tail introduces a privileged pharmacophore known to modulate physicochemical properties and target binding.

This guide provides an authoritative, deep-dive analysis of the compound's chemical behavior, the mechanistic causality behind its cross-coupling challenges, and a self-validating experimental protocol designed for high-fidelity synthesis.

Chemical Identity & Structural Significance

The structural architecture of this compound is intentionally designed for pharmaceutical applications. The basic tertiary amine is highly valuable for improving aqueous solubility and mimicking endogenous ligands in G-Protein Coupled Receptors (GPCRs) and kinase hinge regions.

Quantitative Chemical Properties

Property	Value	Causality / Significance
Chemical Name	{4-[2-(Dimethylamino)ethyl]phenyl}boronic acid	Para-substitution ensures linear spatial projection of the pharmacophore.
CAS Number	2963698-89-5 (Hydrochloride Salt)	Supplied as an HCl salt to prevent auto-condensation and oxidative degradation[1].
Molecular Formula	C ₁₀ H ₁₆ BNO ₂ (Free base) / C ₁₀ H ₁₇ BClNO ₂ (HCl salt)	The HCl salt protonates the amine, neutralizing its Lewis basicity during storage.
Molecular Weight	193.05 g/mol (Free base) / 229.51 g/mol (HCl salt)	Low molecular weight allows for efficient integration without violating Lipinski's Rule of 5.
pKa (Estimated)	~9.2 (Conjugate acid of the amine)	Ensures the amine is >99% protonated at physiological pH (7.4), enhancing solubility.

Mechanistic Role & Challenges in Suzuki-Miyaura Cross-Coupling

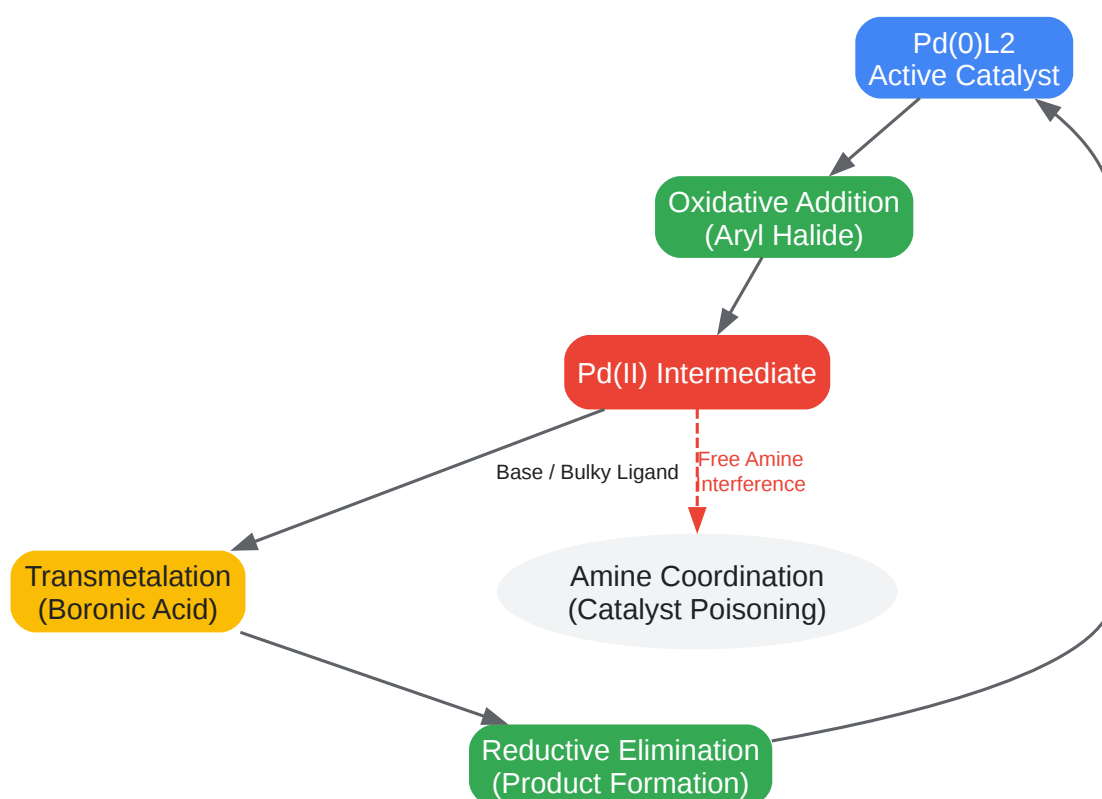
This is the standard method for integrating this building block into larger scaffolds[2]. However, the presence of the basic dimethylamino group introduces a significant mechanistic challenge.

The Causality of Catalyst Poisoning: During the catalytic cycle, the active Pd(0) species undergoes oxidative addition with an aryl halide to form a Pd(II) intermediate. In a standard reaction, transmetalation with the boronic acid follows. However, basic tertiary amines can act as competing ligands. As demonstrated in studies on chelation-mediated palladium reactions

(*N,N*), dimethylamino groups can coordinate directly to arylpalladium intermediates, forming stable palladacycles[3]. This off-target coordination alters the reaction pathway, sequesters the catalyst, and drastically reduces turnover numbers (TON).

The Solution: To circumvent this, the compound must be deployed using a highly specific catalytic system:

- Use of the Hydrochloride Salt: Utilizing the HCl salt (CAS 2963698-89-5) ensures the amine is initially protonated and non-coordinating[1].
- Sterically Demanding Ligands: Employing bulky, electron-rich phosphine ligands (e.g., XPhos or SPhos) creates a steric shield around the palladium center, physically outcompeting the flexible amine tail for coordination space.



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Fig 1. Suzuki-Miyaura cycle showing competitive amine coordination vs. transmetalation.

Experimental Protocol: Standardized Suzuki-Miyaura Workflow

To ensure reproducibility, the following protocol is designed as a self-validating system. The inclusion of an internal standard (dodecane) at $t=0$ allows for precise GC-MS reaction tracking, decoupling kinetic conversion metrics from downstream isolation efficiency. Furthermore, the workup exploits the basicity of the amine for an orthogonal acid-base purification.

Step-by-Step Methodology

Step 1: Reagent Preparation & Stoichiometry

- Causality: The HCl salt of the boronic acid requires extra base. Standard protocols use 2.0 equivalents of base; here, 3.5 equivalents are mandatory (1.0 eq to neutralize the HCl salt, 0.5 eq to buffer, and 2.0 eq to form the reactive boronate complex essential for transmetalation).
- Add the aryl halide (1.0 mmol), **{4-[2-(Dimethylamino)ethyl]phenyl}boronic acid** hydrochloride (1.2 mmol), K_3PO_4 (3.5 mmol), $Pd_2(dba)_3$ (0.02 mmol, 4 mol% Pd), and XPhos (0.08 mmol) to an oven-dried Schlenk flask.

Step 2: Solvent & Internal Standard Addition

- Causality: A biphasic system is required because the HCl salt is highly polar, while the aryl halide and bulky ligands are lipophilic.
- Evacuate and backfill the flask with N_2 (3 cycles).
- Inject 4.0 mL of degassed 1,4-Dioxane and 1.0 mL of degassed H_2O .
- Inject Dodecane (0.1 mmol) as the internal standard.

Step 3: Reaction & Self-Validating Monitoring

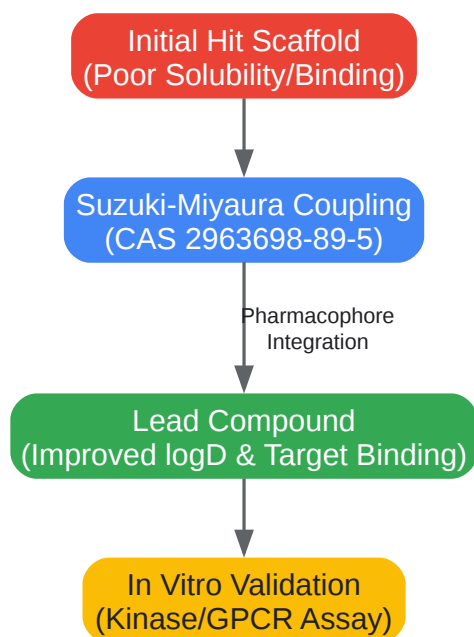
- Heat the biphasic mixture to 90°C under vigorous stirring (1000 rpm to ensure phase mixing).
- At t=2h and t=12h , extract a 10 µL aliquot from the organic layer, dilute in EtOAc, and analyze via GC-MS. Compare the product peak area against the dodecane standard to validate conversion independently of human error in workup.

Step 4: Orthogonal Acid-Base Workup

- Causality: The tertiary amine allows for a highly efficient purification step that strips away non-basic impurities (like homocoupled boronic acid or unreacted aryl halide).
- Cool to room temperature. Dilute with 10 mL EtOAc and 10 mL 1M HCl (aqueous).
- Separate the layers. The desired product is now protonated and resides in the aqueous layer. Discard the organic layer (containing neutral impurities and ligands).
- Basify the aqueous layer to pH 10 using 2M NaOH. Extract with EtOAc (3 x 10 mL).
- Dry the combined organic layers over Na₂SO₄, filter, and concentrate in vacuo to yield the pure coupled product.

Application in Drug Discovery (Pharmacophore Mapping)

In hit-to-lead optimization, lipophilicity (LogD) and target residence time are constant hurdles. Grafting the {4-[2-(dimethylamino)ethyl]phenyl} moiety onto a rigid, insoluble hit scaffold immediately introduces a vector for salt-bridge formation with acidic residues (e.g., Asp or Glu) in a protein binding pocket, while simultaneously dramatically improving the molecule's kinetic solubility in aqueous assay buffers.



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Fig 2. Hit-to-lead workflow integrating the dimethylaminoethyl moiety via cross-coupling.

References

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